

# Beclabuvir Hydrochloride: A Technical Overview of its Chemical and Physical Properties

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## Compound of Interest

Compound Name: *Beclabuvir Hydrochloride*

Cat. No.: *B612243*

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## Introduction

**Beclabuvir hydrochloride**, with the chemical formula  $C_{36}H_{46}ClN_5O_5S$  and a molecular weight of 696.3 g/mol, is a potent, non-nucleoside allosteric inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase.[1][2] It binds to the thumb site 1 of the enzyme, effectively suppressing viral RNA replication.[3] This document provides a comprehensive guide to the chemical and physical properties of **beclabuvir hydrochloride**, crucial for its development and formulation as an antiviral agent.

## Chemical Properties

**Beclabuvir hydrochloride** is the hydrochloride salt of beclabuvir. Its chemical structure and key identifiers are summarized below.

Property	Value	Reference
Chemical Name	(4bS,5aR)-12-Cyclohexyl-N-(dimethylsulfamoyl)-3-methoxy-5a-((1R,5S)-3-methyl-3,8-diazabicyclo[3.2.1]octane-8-carbonyl)-4b,5,5a,6-tetrahydrocyclopropa[d]indolo[2,1-a][4]benzazepine-5-carboxamide hydrochloride	[1]
CAS Number	958002-36-3	[1]
Molecular Formula	C36H46ClN5O5S	[1]
Molecular Weight	696.3 g/mol	[1]

Forced degradation studies have been conducted on **beclabuvir hydrochloride** to understand its stability profile. These studies are essential for identifying potential degradation products and developing stable formulations.[5]

## Physical Properties

The physical properties of an active pharmaceutical ingredient (API) like **beclabuvir hydrochloride** are critical for its formulation into a safe and effective drug product.

Property	Value	Reference
Solubility	Soluble in DMSO ( $\geq 30$ mg/mL). A related compound was found to have an amorphous aqueous solubility of $<1$ $\mu\text{g/mL}$ , suggesting low aqueous solubility.	[4][6]
Biopharmaceutics Classification System (BCS)	Related compounds have been categorized as Class II, indicating high permeability and low solubility.	[4]

Further quantitative data on melting point, pKa, and a detailed aqueous solubility profile are not readily available in the public domain and would typically be found in proprietary preformulation studies.

## Experimental Protocols

Detailed experimental protocols for the physicochemical characterization of **beclabuvir hydrochloride** are not publicly available. However, standard pharmaceutical industry practices for API characterization would involve the following methodologies.

### Solubility Determination

A standard shake-flask method would be employed to determine the equilibrium solubility of **beclabuvir hydrochloride** in various solvents, including water and buffered solutions at different pH values (typically over the physiological pH range of 1.2 to 6.8).<sup>[7]</sup> The concentration of the dissolved compound would be measured using a validated analytical technique, such as high-performance liquid chromatography (HPLC).

### Melting Point Determination

Differential Scanning Calorimetry (DSC) is the standard method for determining the melting point and other thermal transitions of a crystalline solid.<sup>[8][9]</sup> A small, accurately weighed sample would be heated at a constant rate in a controlled atmosphere, and the heat flow to the sample would be monitored.

### pKa Determination

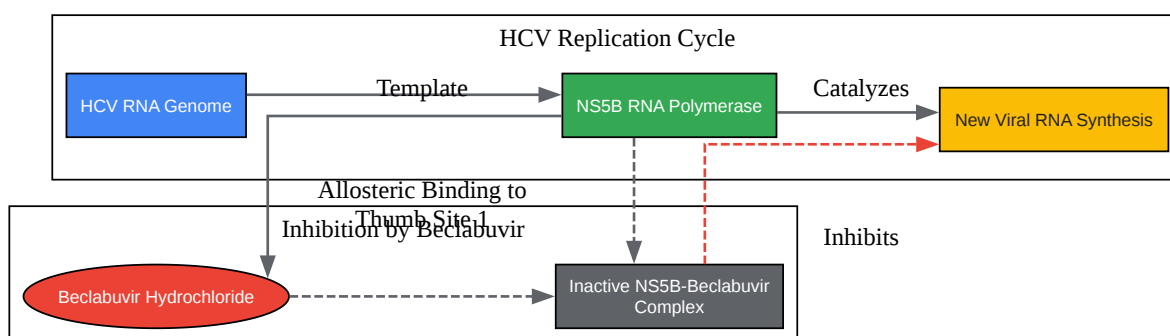
The acid dissociation constant (pKa) can be determined experimentally using methods such as potentiometric titration or UV-Vis spectrophotometry.<sup>[10]</sup> These methods involve monitoring changes in pH or absorbance as a strong acid or base is added to a solution of the compound.

### Solid-State Characterization (X-ray Powder Diffraction - XRPD)

XRPD is a critical technique for characterizing the solid-state form of an API, including identifying its crystalline or amorphous nature and detecting polymorphism. The sample is irradiated with X-rays, and the diffraction pattern is recorded and analyzed.<sup>[11][12]</sup>

## Mechanism of Action and Signaling Pathway

Beclabuvir is an allosteric inhibitor of the HCV NS5B polymerase, a key enzyme in the viral replication cycle. By binding to a site distinct from the enzyme's active site, it induces a conformational change that inhibits the polymerase's function, thereby preventing the synthesis of new viral RNA.

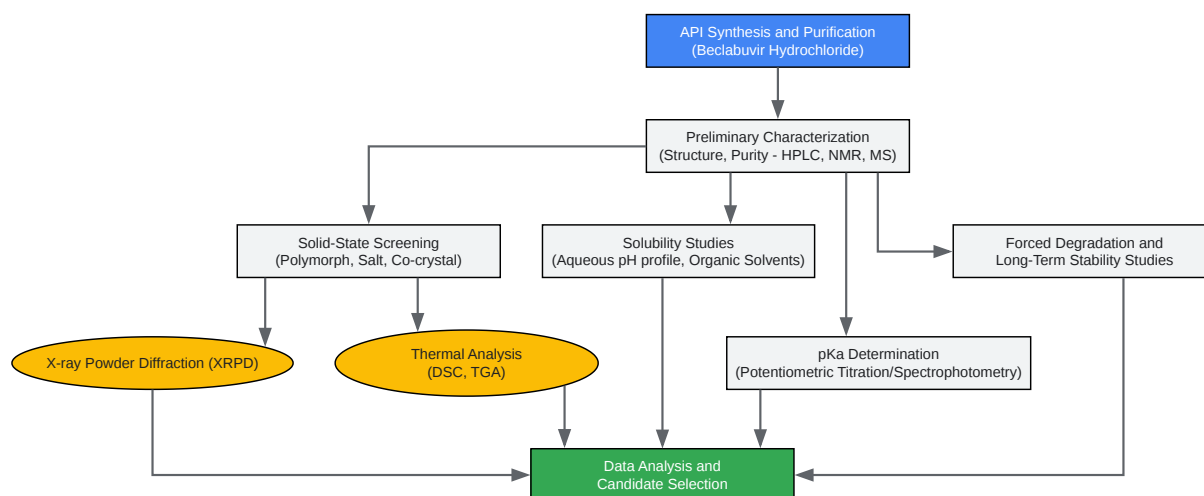


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Caption: Mechanism of action of **beclabuvir hydrochloride**.

## Experimental Workflow for Physicochemical Characterization

A typical workflow for the physicochemical characterization of a new drug candidate like **beclabuvir hydrochloride** is outlined below.



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Caption: A generalized workflow for physicochemical characterization.

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## References

- 1. Beclabuvir Hydrochloride | C<sub>36</sub>H<sub>46</sub>ClN<sub>5</sub>O<sub>5</sub>S | CID 72722244 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. NCBI | NLM | NIH [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]

- 4. Discovery of Beclabuvir: A Potent Allosteric Inhibitor of the Hepatitis C Virus Polymerase - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Oxidative degradation pathways of beclabuvir hydrochloride mediated by hydrogen peroxide and UV/Vis light - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. medchemexpress.com [medchemexpress.com]
- 7. who.int [who.int]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Determination of acid dissociation constants (pKa) of cephalosporin antibiotics: Computational and experimental approaches - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
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